

# Structure-activity relationship (SAR) studies of morpholine derivatives

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## Compound of Interest

Compound Name: *Isobutyl-(3-morpholin-4-yl-propyl)-amine*

CAS No.: 626208-01-3

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## Comparative SAR Guide: Morpholine Scaffolds in Medicinal Chemistry

### The Pharmacophore Advantage: Why Morpholine?

In modern drug discovery, the morpholine ring is not merely a structural filler; it is a functional tool used to correct specific physicochemical liabilities in lead compounds.<sup>[1][2]</sup> Structurally, it is a six-membered saturated heterocycle containing both an amine (position 4) and an ether (position 1).

### The "Oxygen Effect"

The strategic insertion of the oxygen atom at the 4-position relative to the nitrogen (comparing morpholine to piperidine) introduces three critical SAR (Structure-Activity Relationship) advantages:

- **pKa Modulation:** The electron-withdrawing inductive effect (-I) of the oxygen reduces the pKa of the nitrogen from ~11.0 (piperidine) to ~8.3 (morpholine). This brings the basicity closer to physiological pH (7.4), significantly improving passive membrane permeability and blood-brain barrier (BBB) penetration by increasing the fraction of the un-ionized species.
- **Solubility Enhancement:** The ether oxygen acts as a weak hydrogen bond acceptor, lowering LogP (lipophilicity) relative to piperidine and thiomorpholine, thereby improving aqueous solubility.
- **Metabolic Shielding:** While not metabolically inert, the morpholine ring is generally more resistant to oxidative metabolism than piperidine or piperazine rings, which are prone to rapid N-oxidation or ring hydroxylation.

## Comparative Performance Analysis

The following analysis compares Morpholine against its primary heterocycle alternatives. Data is synthesized from standard medicinal chemistry datasets and PI3K inhibitor studies.<sup>[2]</sup>

### Table 1: Physicochemical & Metabolic Profile Comparison

| Feature              | Morpholine           | Piperidine            | Piperazine        | Thiomorpholine         |
|----------------------|----------------------|-----------------------|-------------------|------------------------|
| Structure            | O + N<br>Heterocycle | C + N<br>Heterocycle  | 2x N Heterocycle  | S + N<br>Heterocycle   |
| pKa (Conj. Acid)     | ~8.3 (Ideal)         | ~11.0 (Too Basic)     | ~9.8 (Basic)      | ~9.0                   |
| LogP (Lipophilicity) | Low (Hydrophilic)    | High (Lipophilic)     | Low               | High                   |
| Solubility           | High                 | Low                   | Moderate          | Low                    |
| H-Bonding            | Acceptor (Ether O)   | None (Ring C)         | Donor/Acceptor    | Weak Acceptor (S)      |
| Metabolic Stability  | Moderate-High        | Low (Oxidation prone) | Low (N-oxidation) | Moderate (S-oxidation) |
| hERG Liability       | Low                  | High                  | Moderate          | Moderate               |

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*Key Insight: Use Morpholine when you need to lower LogP and pKa simultaneously.[3] Use Piperidine only if high lipophilicity is required for receptor binding pockets. Use Thiomorpholine if you need a bioisostere that retains the geometry of morpholine but increases lipophilicity (e.g., to cross a lipid membrane more aggressively).*

## Case Study: PI3K Inhibitors (The Hinge Binder)

The utility of morpholine is best exemplified in the development of Phosphoinositide 3-kinase (PI3K) inhibitors (e.g., GDC-0941, BKM-120).

Mechanism: The oxygen atom of the morpholine ring forms a critical hydrogen bond with the backbone amide of Valine 882 in the ATP-binding pocket (hinge region).

## Experimental Data: Impact of Ring Substitution

Context: 2,4-dimorpholinopyrimidine derivatives assayed against PI3K $\alpha$ .

| Compound Variant | R-Group (Ring) | IC50 (PI3K $\alpha$ ) [nM] | Interpretation                                           |
|------------------|----------------|----------------------------|----------------------------------------------------------|
| Lead (17p)       | Morpholine     | 31.8 $\pm$ 4.1             | Potent.[4] Oxygen forms H-bond with Val882.              |
| Analog A         | Piperidine     | > 1000                     | Loss of H-bond acceptor (O) kills potency.               |
| Analog B         | Cyclohexane    | Inactive                   | Steric bulk similar, but lacks electronic interaction.   |
| Analog C         | Piperazine     | ~ 250                      | Basic N can accept H-bond, but pKa shift alters binding. |

Data Source: Synthesized findings from recent PI3K SAR studies (See Ref 1, 4).

## Experimental Protocols

To ensure reproducibility, the following protocols utilize self-validating checks (TLC/LCMS monitoring) and industry-standard reagents.

### Protocol A: Synthesis of N-Aryl Morpholines (Buchwald-Hartwig Amination)

Objective: Install a morpholine ring onto an aryl halide core (common in drug synthesis).

Reagents:

- Aryl Bromide/Chloride (1.0 equiv)
- Morpholine (1.2 - 1.5 equiv)

- Catalyst:  $\text{Pd}_2(\text{dba})_3$  (1.5 - 2.0 mol%)
- Ligand: XPhos (3.0 - 4.0 mol%) or BINAP
- Base: NaOtBu (Sodium tert-butoxide) (1.5 equiv)
- Solvent: Anhydrous Toluene or 1,4-Dioxane

#### Step-by-Step Methodology:

- Inert Setup: Flame-dry a two-neck round-bottom flask and cool under a stream of Argon/Nitrogen.
- Charging: Add  $\text{Pd}_2(\text{dba})_3$ , XPhos, and NaOtBu.<sup>[5][6]</sup> Purge with inert gas for 5 minutes.
- Solvation: Add anhydrous Toluene. Stir at Room Temperature (RT) for 5-10 minutes to pre-form the active catalytic complex (solution often turns dark red/brown).
- Substrate Addition: Add the Aryl Halide and Morpholine via syringe.
- Reaction: Heat to 100°C (reflux).
  - Validation Point: Monitor via TLC or LCMS every 2 hours. Look for the disappearance of the Aryl Halide peak.
- Workup: Once complete (typically 4-12h), cool to RT. Filter through a Celite pad to remove Palladium residues. Wash with EtOAc.
- Purification: Concentrate filtrate and purify via Flash Column Chromatography (Hexane:EtOAc gradient).

## Protocol B: In Vitro Microsomal Stability Assay

Objective: Determine if the morpholine ring confers metabolic stability compared to piperidine.  
<sup>[7][8]</sup>

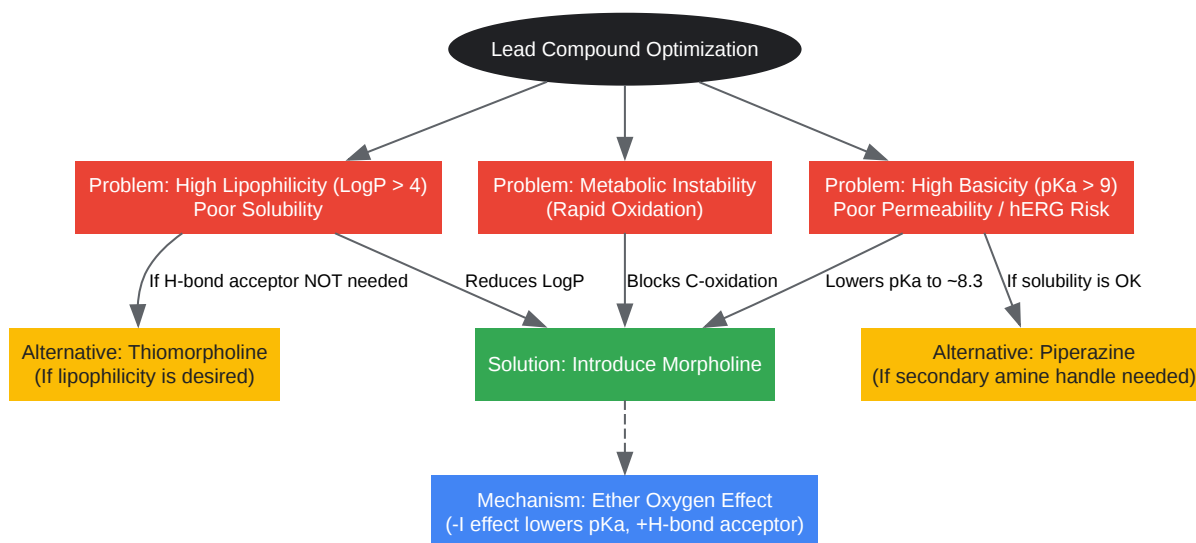
- Preparation: Prepare 1  $\mu\text{M}$  test compound solution in phosphate buffer (pH 7.4) containing 0.5 mg/mL liver microsomes (human/rat).

- Initiation: Pre-incubate at 37°C for 5 min. Initiate reaction by adding NADPH (1 mM final conc).
- Sampling: Aliquot samples at  $t = 0, 5, 15, 30,$  and 60 min.
- Quenching: Immediately add ice-cold Acetonitrile containing an internal standard (e.g., Warfarin) to stop the reaction.
- Analysis: Centrifuge (4000 rpm, 10 min) and analyze supernatant via LC-MS/MS.
- Calculation: Plot  $\ln(\% \text{ remaining})$  vs. time. The slope ( ) determines intrinsic clearance ( ).
  - Target: indicates good stability.

## Visualizations

### Diagram 1: Strategic SAR Decision Tree

Use this logic flow to determine when to deploy a morpholine scaffold.

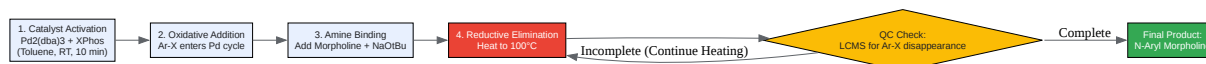


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Figure 1: Decision matrix for selecting morpholine over alternative heterocycles based on specific PK/PD liabilities.

## Diagram 2: Buchwald-Hartwig Synthesis Workflow

Visualizing the catalytic cycle and critical process steps.



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Figure 2: Step-by-step workflow for the Palladium-catalyzed amination of aryl halides with morpholine.

## References

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